

# Application Notes and Protocols for the Synthesis of Diethyl 1-hexynyl phosphate

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## Compound of Interest

Compound Name: Diethyl 1-hexynyl phosphate

Cat. No.: B15423547

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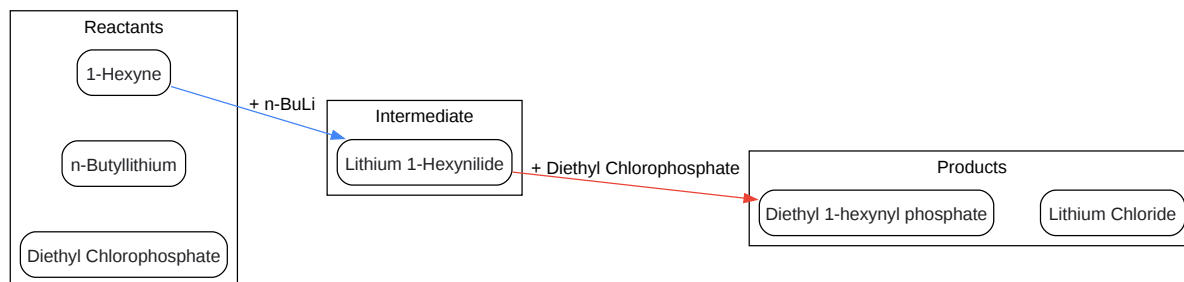
For Researchers, Scientists, and Drug Development Professionals

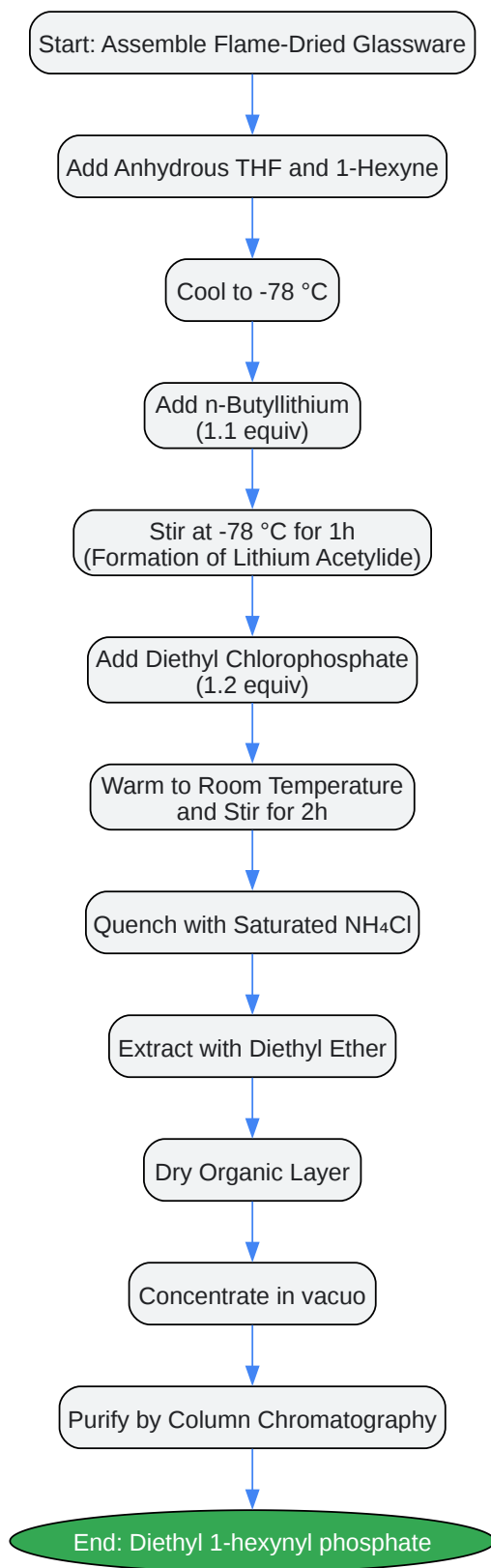
## Introduction

**Diethyl 1-hexynyl phosphate** is an organophosphate compound of interest in synthetic organic chemistry and potentially in drug development. Organophosphates are a broad class of compounds with diverse applications, including as enzyme inhibitors and intermediates in the synthesis of more complex molecules. The 1-alkynyl phosphate moiety, in particular, can serve as a versatile functional group for further chemical transformations. This document provides a detailed protocol for the synthesis of **diethyl 1-hexynyl phosphate**, based on the nucleophilic attack of a lithium acetylide on diethyl chlorophosphate.

## Chemical Reaction Pathway

The synthesis of **diethyl 1-hexynyl phosphate** is achieved through a two-step, one-pot reaction. The first step involves the deprotonation of a terminal alkyne, 1-hexyne, using a strong base, n-butyllithium (n-BuLi), to form the corresponding lithium acetylide. In the second step, this highly nucleophilic acetylide attacks the electrophilic phosphorus atom of diethyl chlorophosphate, resulting in the formation of the desired **diethyl 1-hexynyl phosphate** and lithium chloride as a byproduct.





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